

Overview and Properties of 1,1,1,2-Tetrachloroethane

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Compound of Interest

Compound Name: 1,1,1,2-Tetrachloroethane

Cat. No.: B165186

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1,1,1,2-Tetrachloroethane (CAS No. 630-20-6) is a dense, non-flammable, colorless liquid with a sweet, chloroform-like odor. It is a member of the chlorinated hydrocarbon family. Due to its chemical properties, it has historically been used as a solvent and as a chemical intermediate in the production of other chlorinated hydrocarbons like trichloroethylene and tetrachloroethylene.

General Principles of Synthesis

The industrial production of chlorinated ethanes typically involves one of the following general chemical processes. It is crucial to note that these are high-level descriptions of chemical principles and not a guide for synthesis. These reactions are complex, often require specific catalysts, and produce a mixture of products that must be separated.

- **Direct Chlorination of Ethane:** This process involves the reaction of ethane with chlorine gas at high temperatures. This is a free-radical chain reaction that leads to a mixture of various chlorinated ethane derivatives, including tetrachloroethanes.
- **Addition Reaction to Ethylene or Chloroethylenes:** Chlorine can be added across the double bond of ethylene or its chlorinated derivatives (like vinyl chloride or dichloroethylene) to produce more saturated chlorinated ethanes. This process is often catalyzed.

These methods are not specific to the high-purity synthesis of the 1,1,1,2-isomer and require significant purification steps to isolate the desired compound from other isomers (like 1,1,2,2-tetrachloroethane) and byproducts.

Health and Safety Hazards

1,1,1,2-Tetrachloroethane is a hazardous substance with significant health and environmental risks.

Hazard Type	Description
Toxicity	Highly toxic if inhaled, ingested, or absorbed through the skin. It is a potent central nervous system depressant and can cause severe damage to the liver and kidneys.
Carcinogenicity	Classified as a potential human carcinogen. Long-term exposure may increase the risk of cancer.
Environmental	It is persistent in the environment and can contaminate soil and groundwater. It is toxic to aquatic life.
Reactivity	Can react with strong bases and certain metals, potentially leading to violent reactions.

Safety Protocols and Personal Protective Equipment (PPE)

Due to these severe hazards, handling **1,1,1,2-tetrachloroethane** requires strict safety protocols and specialized facilities.

Mandatory PPE:

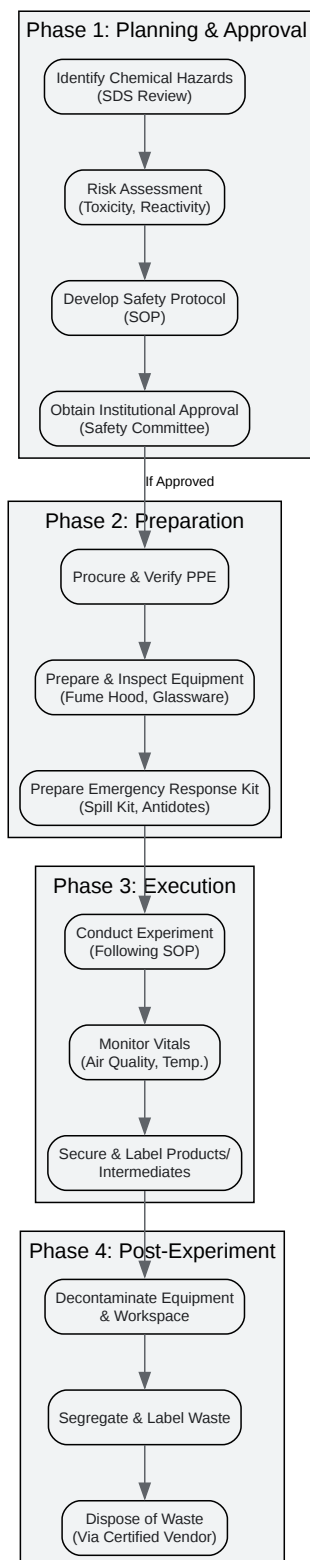
- **Respiratory Protection:** A full-facepiece respirator with organic vapor cartridges or a supplied-air respirator is necessary.
- **Eye Protection:** Chemical splash goggles and a face shield.
- **Skin Protection:** Chemical-resistant gloves (e.g., Viton®, Barrier®), a chemical-resistant apron, and full-body protective clothing are required to prevent skin contact.

- Ventilation: All work must be conducted in a certified chemical fume hood with a high rate of air exchange to prevent vapor accumulation.

Logical Workflow for Handling Hazardous Chemicals

The following diagram illustrates a generalized, high-level workflow for safely managing a hazardous chemical research project, from planning to disposal. It is not specific to any synthesis but represents a universal safety-first approach.

Generalized Workflow for Hazardous Chemical Management

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